

# An In-depth Technical Guide to the Physical and Chemical Characteristics of Hydroxycitrate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *1,2,3-Propanetricarboxylic acid,  
1,2-dihydroxy-*

Cat. No.: *B1215922*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical characteristics of hydroxycitrate (HCA), a naturally occurring derivative of citric acid found in various tropical plants. The document details its biochemical mechanisms, with a focus on its role as a competitive inhibitor of ATP citrate lyase, and provides detailed experimental protocols for its analysis and functional assessment.

## Physical and Chemical Properties of Hydroxycitrate

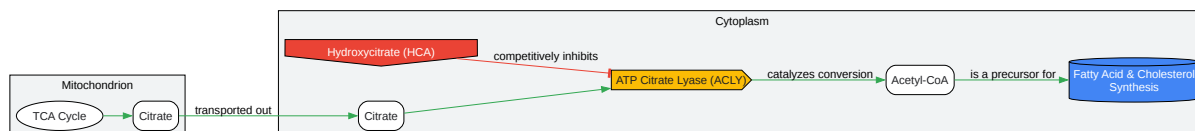
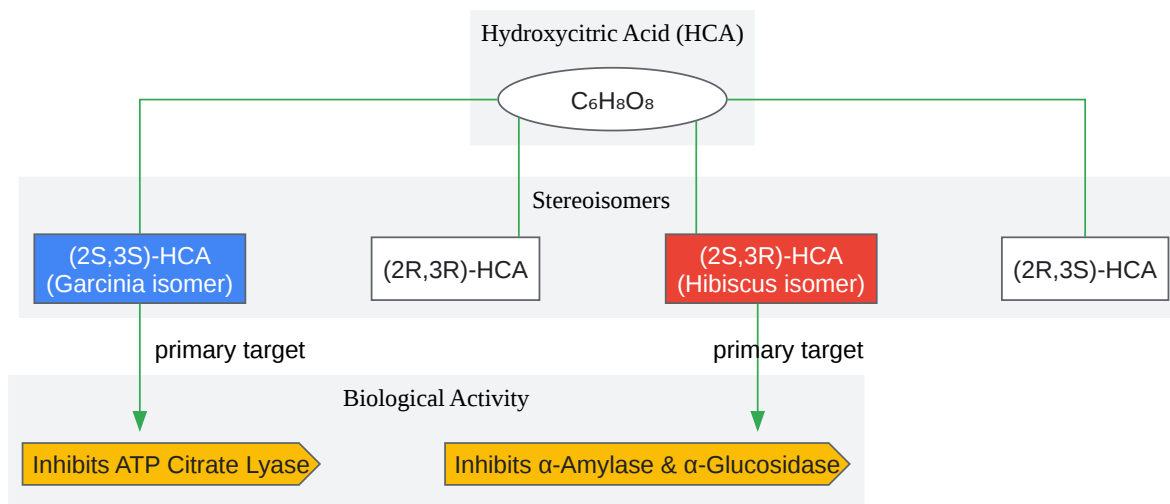
Hydroxycitrate is a key active compound found in plants such as *Garcinia cambogia* and *Hibiscus sabdariffa*.<sup>[1]</sup> Its chemical structure is similar to citric acid but with an additional hydroxyl group.<sup>[2]</sup> This structural difference is fundamental to its biological activity. The compound exists as a crystalline solid and its stability can be influenced by factors such as temperature and pH.<sup>[3][4]</sup> For instance, HCA is stable in plasma at -20°C for up to 186 days and at -70°C for up to 762 days. Processing methods like steam blanching, drying, and fermentation can lead to a reduction in HCA content in its natural sources.<sup>[4]</sup>

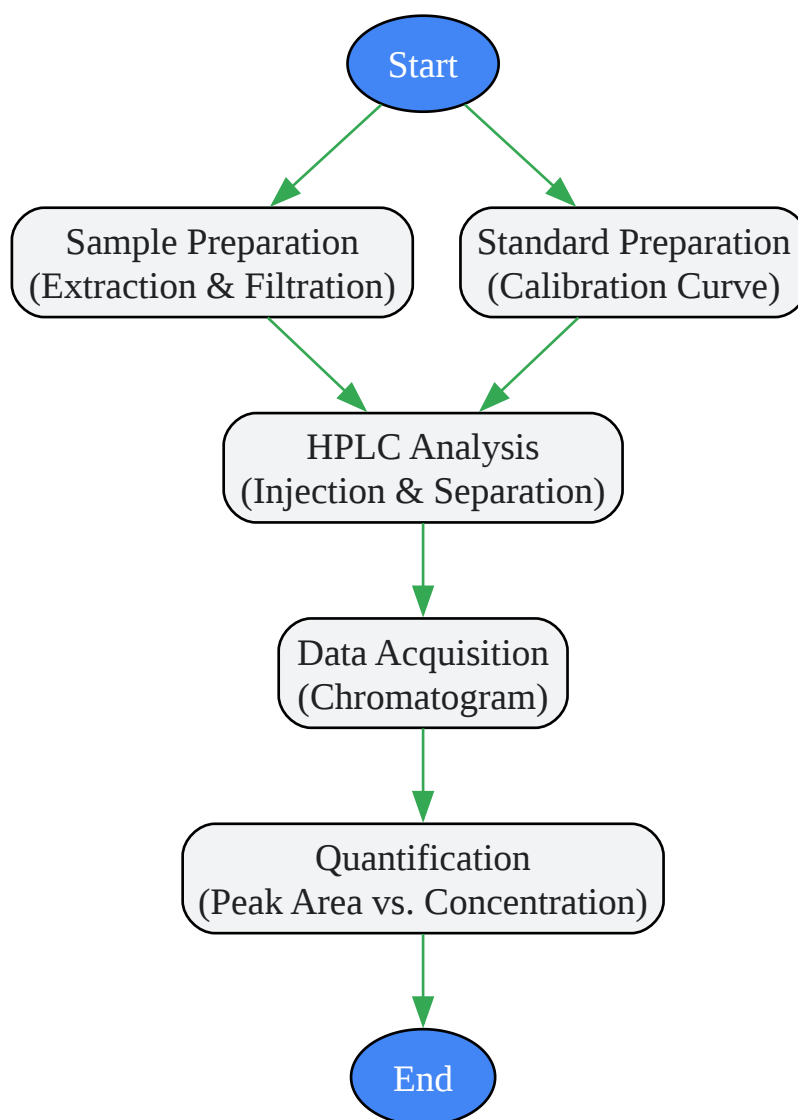
Below is a summary of the key quantitative data for hydroxycitric acid:

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>8</sub> O <sub>8</sub>	[5][6][7]
Molecular Weight	208.12 g/mol	[5][6][7]
Boiling Point	393.3 ± 42.0 °C (Predicted)	[5][6]
Density	1.947 ± 0.06 g/cm <sup>3</sup> (Predicted)	[5][6]
pKa	2.90 ± 0.28 (Predicted)	[5]
Solubility	- Soluble in: Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone. - Aqueous acid: 10 mg/ml - DMF: Slightly soluble	[3][5][8]
Storage Temperature	Room Temperature (Inert atmosphere)	[5]
Appearance	Crystalline solid	[3][5]

## Stereoisomers of Hydroxycitrate

Hydroxycitric acid possesses two chiral centers, giving rise to four distinct stereoisomers: (2S,3S), (2R,3R), (2S,3R), and (2R,3S).[2] These stereoisomers exhibit different biological activities. The (-)-hydroxycitric acid isomer, specifically the (2S,3S)-isomer found in *Garcinia cambogia*, is a known inhibitor of ATP citrate lyase.[1][9] In contrast, the (2S,3R)-isomer, predominantly found in *Hibiscus sabdariffa*, is recognized for its inhibitory effects on pancreatic alpha-amylase and intestinal alpha-glucosidase, which are involved in carbohydrate metabolism.[1]





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Effects of acute (-)-hydroxycitrate supplementation on substrate metabolism at rest and during exercise in humans - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Binding of hydroxycitrate to human ATP-citrate lyase - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. Chronic (-)-hydroxycitrate administration spares carbohydrate utilization and promotes lipid oxidation during exercise in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Phytoformulation with hydroxycitric acid and capsaicin protects against high-fat-diet-induced obesity cardiomyopathy by reducing cardiac lipid deposition and ameliorating inflammation and apoptosis in the heart - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Metabolomics reveals the mechanism of (-)-hydroxycitric acid promotion of protein synthesis and inhibition of fatty acid synthesis in broiler chickens - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. myfoodresearch.com [myfoodresearch.com]
- 8. legerepharm.com [legerepharm.com]
- 9. Effects of intraduodenal hydroxycitrate on glucose absorption, incretin release, and glycemia in response to intraduodenal glucose infusion in health and type 2 diabetes: A randomised controlled trial - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical and Chemical Characteristics of Hydroxycitrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1215922#physical-and-chemical-characteristics-of-hydroxycitrate]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)